

Application Notes: High-Temperature Dyeing of Polyester with Disperse Yellow 211

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse yellow 211

Cat. No.: B1203038

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Introduction

Disperse Yellow 211 (C.I. **Disperse Yellow 211**) is a disperse dye used for coloring hydrophobic synthetic fibers, most notably polyester.[1][2] Due to the tightly packed molecular structure of polyester, which hinders dye penetration at lower temperatures, the high-temperature dyeing method is the most effective and widely used technique.[3] This method, typically carried out under pressure at temperatures between 110°C and 140°C, facilitates the swelling of the polyester fibers, allowing the fine, dispersed dye particles to diffuse into the fiber structure.[2][3][4][5][6] This results in deep, even coloration with good fastness properties.[1]

Principle of High-Temperature Dyeing

The high-temperature dyeing process for polyester fibers operates on the principle of increasing the kinetic energy of the dye molecules and promoting the opening of the amorphous regions within the polymer structure of the fiber. At elevated temperatures (typically 130°C), the polyester fibers swell, which allows the sparingly soluble disperse dye to penetrate and become trapped within the fiber as it cools.[3][6] An acidic pH is crucial for this process, as it ensures the stability of the disperse dye and prevents degradation.[3][4] Dispersing agents are also essential to maintain a uniform and fine dispersion of the dye particles in the dyebath, preventing aggregation and ensuring level dyeing.[3]

Key Process Parameters

Several parameters must be carefully controlled to achieve optimal and reproducible dyeing results:

- **Temperature:** The most critical factor. The ideal temperature range is typically 120-130°C.[7]
- **pH:** The dyebath should be acidic, maintained within a pH range of 4.5-5.5, usually with acetic acid.[3][4][5][6]
- **Time:** The holding time at the peak temperature generally ranges from 30 to 60 minutes, depending on the desired depth of shade.[3]
- **Heating and Cooling Rate:** A controlled rate of temperature increase (e.g., 2°C/minute) is vital to prevent uneven dye uptake.[3] Slow cooling is also important.
- **Dispersing Agents:** These are necessary to prevent the agglomeration of dye particles at high temperatures.[3]

Experimental Protocols

Standard High-Temperature Dyeing Protocol for Polyester Fabric

This protocol outlines the standard laboratory procedure for dyeing polyester fabric with **Disperse Yellow 211** using a high-temperature, high-pressure (HTHP) dyeing apparatus.

Materials and Reagents:

- Polyester fabric
- **Disperse Yellow 211**
- Dispersing agent (e.g., a lignosulphonate-based product)
- Acetic acid (glacial or solution) to adjust pH
- Wetting agent (optional)
- Sodium hydrosulfite (for reduction clearing)

- Sodium hydroxide (for reduction clearing)
- Distilled or deionized water

Equipment:

- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- Magnetic stirrer and hot plate
- pH meter
- Analytical balance
- Drying oven

Procedure:

- Preparation of the Dyebath:
 - First, create a paste with the required amount of **Disperse Yellow 211** and a small amount of dispersing agent.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Add this paste to the water in the dyebath with continuous stirring to ensure a fine dispersion.
 - Add the remaining auxiliaries, such as the dispersing agent.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - The material-to-liquor ratio (M:L) is typically set at 1:10.[\[5\]](#)[\[6\]](#)
- Dyeing Cycle:
 - Introduce the polyester fabric into the dyebath at an initial temperature of approximately 60°C.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Run the machine for 15 minutes at this temperature to ensure even wetting and absorption of auxiliaries.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Increase the temperature to the target dyeing temperature of 130°C at a controlled rate of 2°C per minute.[\[3\]](#)
- Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation. [\[4\]](#)[\[5\]](#)[\[6\]](#)
- After the dyeing phase, cool the dyebath down to 60°C.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Rinsing and Reduction Clearing:
 - Drain the dyebath and rinse the fabric with hot water.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Prepare a reduction clearing bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide.
 - Treat the dyed fabric in this bath at 80°C for 15-20 minutes to remove any unfixed surface dye, which improves wash fastness.
 - Rinse the fabric thoroughly, first with hot water and then with cold water, until the water runs clear.
- Drying:
 - Finally, dry the dyed fabric.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Data Presentation

Table 1: General High-Temperature Dyeing Parameters for Polyester

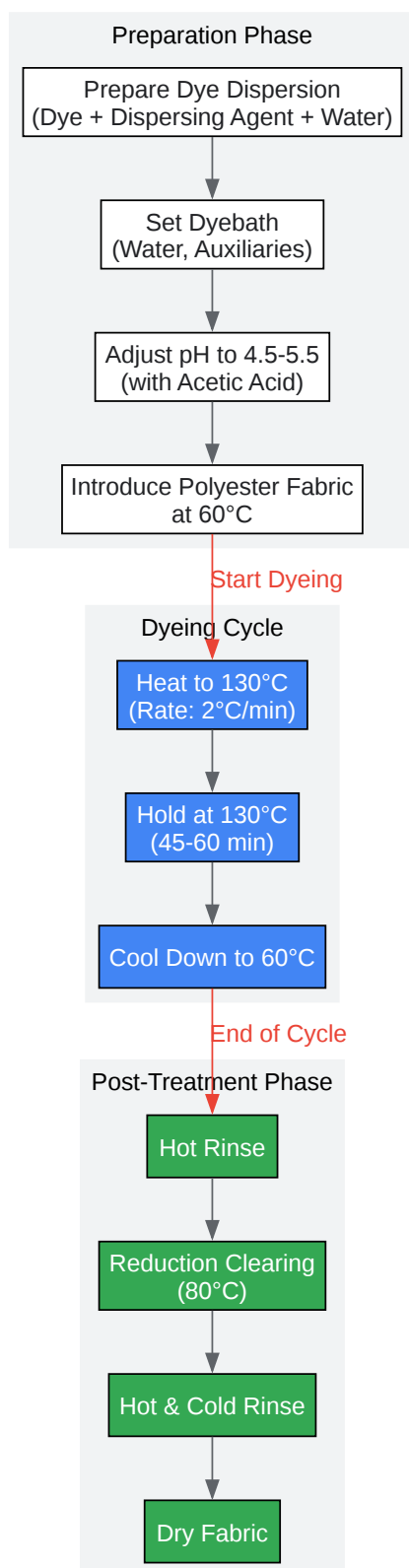
Parameter	Recommended Range	Source(s)
Dyeing Temperature	105 - 140°C	[5][6][8]
Optimal Temperature	130°C	[3][4][5][6]
pH	4.5 - 5.5	[3][4][5][6]
Time at Temperature	30 - 60 minutes	[3]
Liquor Ratio	1:10 to 1:15	[3][5][6]
Heating Rate	Max. 2°C/min	[3]
Dispersing Agent	1 g/L	[5]
Acetic Acid	1-2 g/L	[5]

Table 2: Optimized Dyeing Conditions for **Disperse Yellow 211** with Microwave Treatment

Note: These conditions are for a modified process and demonstrate the potential for temperature reduction.

Parameter	Condition 1	Condition 2	Source(s)
Pre-treatment	Microwave irradiation of polyester (6 min) and dye solution (6 min)	Microwave irradiation of polyester (6 min) and dye solution	[2][9]
pH	8	11	[2][9]
Dyeing Temperature	90°C	70°C	[2][9]
Dyeing Time	40 minutes	35 minutes	[2][9]
Dispersant	2 g/100mL	1 g/100mL	[2][9]
Dye Bath Volume	70 mL	50 mL	[2]

Visualizations



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Caption: High-temperature dyeing workflow for **Disperse Yellow 211**.

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